

A Comprehensive Technical Guide to the Synthesis of Disodium Phthalate from Phthalic Anhydride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Disodium phthalate	
Cat. No.:	B103543	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of **disodium phthalate**, a significant compound in various chemical and pharmaceutical applications. The synthesis route from phthalic anhydride is a fundamental process involving the hydrolysis of an acid anhydride followed by neutralization. This document outlines the reaction principles, stoichiometry, a detailed experimental protocol, and relevant quantitative data to support researchers in the lab.

Reaction Mechanism and Stoichiometry

The synthesis of **disodium phthalate** from phthalic anhydride in an aqueous basic solution is a two-step process. First, phthalic anhydride undergoes rapid hydrolysis in the presence of water to open the anhydride ring, forming ortho-phthalic acid. Subsequently, the resulting phthalic acid, being a dicarboxylic acid, is neutralized by two molar equivalents of sodium hydroxide to yield the target compound, **disodium phthalate**, and water.[1]

Step 1: Hydrolysis of Phthalic Anhydride $C_6H_4(CO)_2O + H_2O \rightarrow C_6H_4(CO_2H)_2$

Step 2: Neutralization of Phthalic Acid C₆H₄(CO₂H)₂ + 2 NaOH → Na₂C₈H₄O₄ + 2 H₂O

The overall reaction, therefore, demonstrates a 1:2 molar ratio between phthalic anhydride and sodium hydroxide for complete conversion to the disodium salt.[1][2]



Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **disodium phthalate** from phthalic anhydride.

Parameter	Value	Unit
Reactants		
Molar Mass of Phthalic Anhydride (C ₈ H ₄ O ₃)	148.1	g/mol
Molar Mass of Sodium Hydroxide (NaOH)	40.00	g/mol
Product		
Molar Mass of Disodium Phthalate (Na ₂ C ₈ H ₄ O ₄)	210.1	g/mol
Stoichiometry		
Molar Ratio (Phthalic Anhydride : NaOH)	1:2	-
Physical Properties		
Phthalic Anhydride Melting Point	131.6	°C
Phthalic Anhydride Boiling Point	295 (sublimes)	°C
Phthalic Anhydride Solubility in Water (20-25 °C)	0.62 (reacts slowly)	g/100g

Detailed Experimental Protocol

This protocol details a standard laboratory procedure for the synthesis of **disodium phthalate**.

3.1 Materials and Equipment



- Reagents:
 - Phthalic Anhydride (C₈H₄O₃), high purity
 - Sodium Hydroxide (NaOH), pellets or solution
 - Distilled or Deionized Water
- Equipment:
 - 250 mL Beaker or Erlenmeyer flask
 - Magnetic stirrer and stir bar
 - Graduated cylinders
 - Weighing balance
 - pH meter or pH indicator strips
 - Heating mantle or hot plate (optional, for enhancing dissolution)
 - Crystallizing dish
 - Vacuum filtration apparatus (Büchner funnel, filter flask)

3.2 Procedure

- Preparation of Sodium Hydroxide Solution:
 - Calculate the required mass of NaOH for a 2:1 molar ratio with the starting amount of phthalic anhydride. For example, for 14.8 g (0.1 mol) of phthalic anhydride, 8.0 g (0.2 mol) of NaOH is required.
 - In a 250 mL beaker, dissolve the calculated mass of NaOH in approximately 100 mL of distilled water. Caution: This process is highly exothermic; use a borosilicate glass container and stir continuously. Allow the solution to cool to room temperature.
- Reaction with Phthalic Anhydride:



- Place the beaker containing the NaOH solution on a magnetic stirrer.
- Slowly and portion-wise, add the pre-weighed phthalic anhydride to the stirring sodium hydroxide solution. The anhydride will first hydrolyze to phthalic acid, which is then immediately neutralized.[1]
- Continue stirring until all the phthalic anhydride has dissolved completely. The reaction mixture may warm up slightly. Gentle heating can be applied to facilitate dissolution if necessary.
- Reaction Completion and pH Adjustment:
 - Once the solution is clear, check the pH using a calibrated pH meter or pH strip. The final pH should be basic (typically > 9) to ensure the complete formation of the disodium salt.
 - If the solution is not sufficiently basic, add a small amount of concentrated NaOH solution dropwise until the target pH is reached.

Isolation of Disodium Phthalate:

- The product can be isolated by evaporating the water. Transfer the solution to a large crystallizing or evaporating dish and heat gently to reduce the volume.
- As the water evaporates, white crystals of disodium phthalate will begin to form.
- Alternatively, the product can be precipitated by adding a solvent in which it is insoluble (e.g., ethanol), though this may require further purification.
- Collect the solid product by vacuum filtration and wash with a small amount of cold ethanol to remove any residual impurities.
- Dry the crystals in a desiccator or a low-temperature oven.

Yield Calculation:

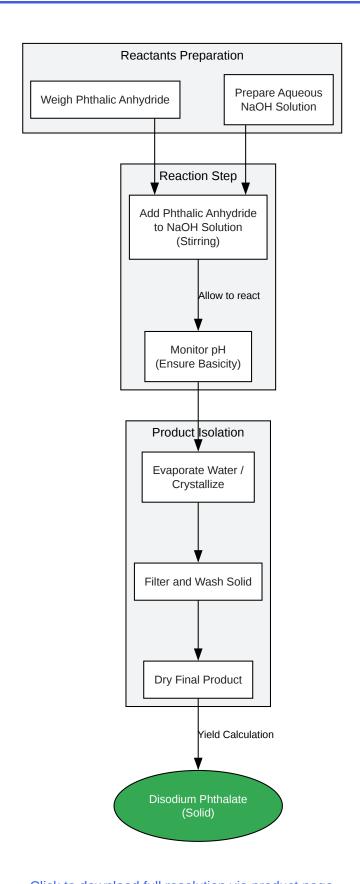
 Weigh the final dried product and calculate the percentage yield based on the initial limiting reagent (phthalic anhydride).



Visualized Workflows and Pathways

The following diagrams illustrate the logical flow of the synthesis and the chemical transformation pathway.

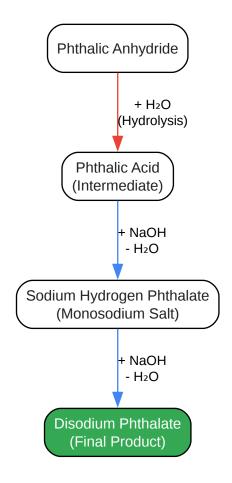




Click to download full resolution via product page

Caption: Experimental workflow for the synthesis of **disodium phthalate**.





Click to download full resolution via product page

Caption: Chemical pathway from phthalic anhydride to disodium phthalate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Phthalic acid reacts with NaOH according to the following equation: C8H6.. [askfilo.com]
- 2. Stoichiometry [chem.fsu.edu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Synthesis of Disodium Phthalate from Phthalic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103543#synthesis-of-disodium-phthalate-from-phthalic-anhydride]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com